

# Pitolisant receptor occupancy PET study

## GSK189254

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### Compound Focus: Pitolisant

CAS No.: 362665-56-3

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## Experimental Protocol Overview

This section details the methodology used to determine H<sub>3</sub> receptor occupancy by **pitolisant** [1] [2].

Aspect	Protocol Detail
Objective	To investigate <i>in vivo</i> occupancy of histamine H <sub>3</sub> receptors by pitolisant (BF2.649) in humans [1].
Participants	Six healthy adults (four males, two females, aged 19–61) [2].
Study Design	Open-label, two-period. Each participant underwent two PET scans on separate days [2].
Intervention	A single oral dose of <b>40 mg pitolisant hydrochloride</b> or a placebo, administered 3 hours before the PET scan [2].
PET Radioligand	[ <sup>11</sup> C]GSK189254, a highly potent and selective H <sub>3</sub> receptor antagonist [2].
Imaging & Analysis	High-Resolution Research Tomograph (HRRT). [ <sup>11</sup> C]GSK189254 regional distribution volumes were estimated in <b>nine brain regions</b> . Occupancy was calculated using the Lassen plot [2].

Aspect	Protocol Detail
Blood Sampling	Blood was taken at 180 and 270 minutes after pitolisant administration to determine serum drug levels [2].

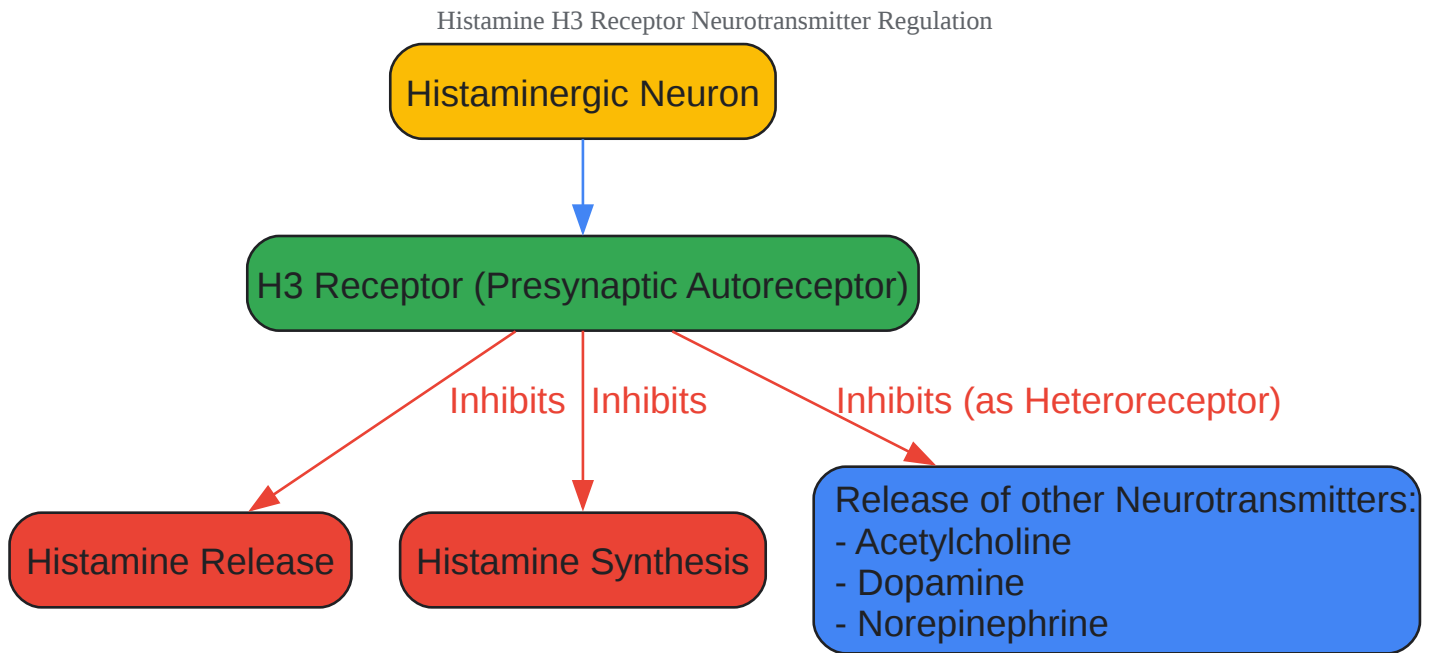
## Key Quantitative Findings

The study yielded the following primary results on receptor occupancy and safety [1] [2]:

Parameter	Finding
Receptor Occupancy	84% ± 7% (mean ± SD) [1] [2].
Tolerability	The 40 mg dose of pitolisant was well-tolerated, with participants experiencing few adverse events [1] [2].
Conclusion	A single 40 mg oral dose of pitolisant produces high occupancy of H <sub>3</sub> receptors in the human brain [1] [2].

## Histamine H<sub>3</sub> Receptor Signaling Pathway

To understand the mechanism of **pitolisant**, it is helpful to visualize the role of H<sub>3</sub> receptors. The diagram below illustrates the key neurobiological processes involved.



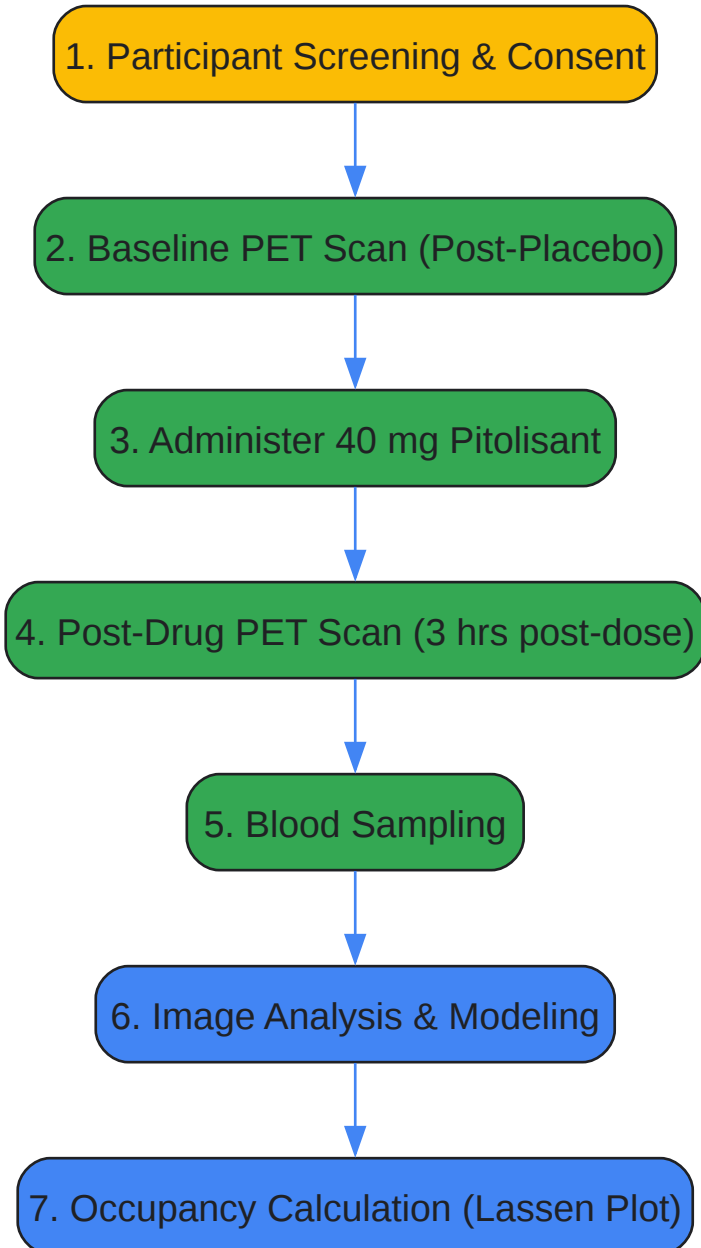
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Diagram 1:  $H_3$  receptors inhibit the release of histamine and other key neurotransmitters. **Pitolisant**, as an inverse agonist, blocks this inhibition [2].

## PET Imaging Experimental Workflow

The following flowchart outlines the step-by-step process followed in the clinical study to measure receptor occupancy.

PET Imaging Workflow for Receptor Occupancy Study



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Diagram 2: The experimental workflow for measuring **pitolisant**'s  $H_3$  receptor occupancy using PET imaging [2].

## Interpretation and Implications

The high receptor occupancy ( $84\% \pm 7\%$ ) measured 3 hours after a single 40 mg dose aligns with the known pharmacokinetics of **pitolisant**, which reaches peak plasma concentration at approximately 3 hours [2]. This confirms that standard therapeutic doses (20-40 mg) achieve substantial target engagement in the brain.

This study demonstrates the utility of [ $^{11}\text{C}$ ]GSK189254 PET as a robust tool for quantifying H<sub>3</sub> receptor occupancy in early-phase drug development, helping to establish a relationship between drug dose, plasma concentration, and target engagement in the brain [1] [2] [3].

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## References

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2. Exploring occupancy of the histamine H<sub>3</sub> receptor by pitolisant ... [pmc.ncbi.nlm.nih.gov]
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